

# Efficacy of Isoquinoline-5-Sulfonamide Derivatives as ROCK Inhibitors: A Comparative Guide

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## Compound of Interest

Compound Name: *8-Fluoroisoquinoline-5-sulfonamide*

Cat. No.: *B2933160*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the efficacy of isoquinoline-5-sulfonamide derivatives as inhibitors of Rho-associated coiled-coil containing protein kinase (ROCK). Due to the limited availability of public data on **8-Fluoroisoquinoline-5-sulfonamide**, this guide focuses on closely related isoquinoline-5-sulfonamide compounds and compares their potency with established ROCK inhibitors. The information presented herein is intended to support research and drug development efforts in the field of ROCK inhibition.

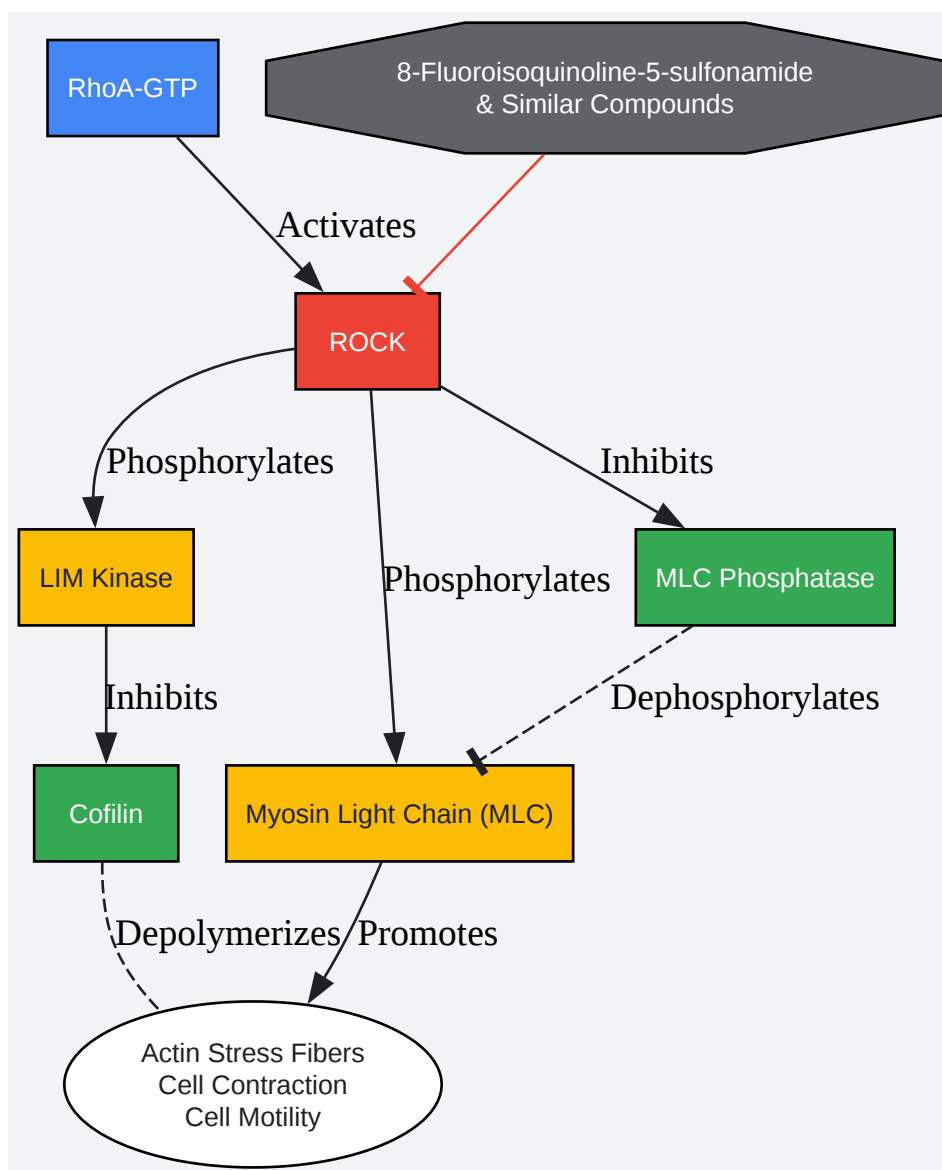
## Comparative Efficacy of ROCK Inhibitors

The inhibitory potency of various compounds against ROCK1 and ROCK2 isoforms is a critical determinant of their potential therapeutic efficacy. The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) and inhibitor constant (K<sub>i</sub>) values for several isoquinoline-5-sulfonamide derivatives and commonly used ROCK inhibitors. Lower values indicate higher potency.

Compound	Target	IC50 (nM)	Ki (nM)
Isoquinoline-5-sulfonamide Derivatives			
LASSBio-2065 (N-methylated derivative)	ROCK1	3100	-
ROCK2	3800	-	
Established ROCK Inhibitors			
Fasudil (HA-1077)	ROCK1	10700[1]	330[2]
ROCK2	1900[1][3]	158[2]	
Ripasudil (K-115)	ROCK1	51[4][5][6]	-
ROCK2	19[4][5][6]	-	
Netarsudil (AR-13324)	ROCK1	-	1[7]
ROCK2	-	1[7]	
Y-27632	ROCK1	140-220[8][9]	220[10][11]
ROCK2	140-220[8][9]	300[10][11]	

## Signaling Pathway

The diagram below illustrates the central role of ROCK in intracellular signaling. Activated by the small GTPase RhoA, ROCK phosphorylates numerous downstream substrates, leading to the regulation of actin cytoskeleton dynamics, cell adhesion, and motility.



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**Caption:** Simplified ROCK Signaling Pathway and Point of Inhibition.

## Experimental Protocols

The following are detailed methodologies for key experiments used to assess the efficacy of ROCK inhibitors.

### Biochemical ROCK Inhibition Assay

This assay quantifies the direct inhibitory effect of a compound on ROCK kinase activity.

Workflow:

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